

Application Notes & Protocols: A Guide to Functional Group Modification Using 7-(Bromomethyl)pentadecane

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Compound of Interest

Compound Name: **7-(Bromomethyl)pentadecane**

Cat. No.: **B1342180**

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Abstract: This document provides a comprehensive technical guide for researchers, medicinal chemists, and materials scientists on the application of **7-(Bromomethyl)pentadecane** as a versatile alkylating agent for targeted functional group modification. **7-(Bromomethyl)pentadecane**, a branched C16 alkyl halide, is an invaluable reagent for introducing a long, lipophilic moiety into a range of molecules, thereby modulating properties such as solubility, steric hindrance, and biological activity. This guide elucidates the core principles of its reactivity, provides detailed, field-proven protocols for the alkylation of key functional groups—amines, phenols, thiols, and carboxylic acids—and offers insights into reaction optimization, purification, and safety.

The Reagent: Understanding 7-(Bromomethyl)pentadecane

7-(Bromomethyl)pentadecane (also known as 1-Bromo-2-hexyldecane) is a colorless to pale yellow liquid at room temperature.^{[1][2]} Its branched, long alkyl chain makes it a strategic choice when the goal is to introduce significant lipophilicity or specific steric bulk into a target molecule, which can be crucial in drug development for optimizing pharmacokinetics or in materials science for tuning polymer properties.^[3] The primary reactive center is the bromomethyl group (-CH₂Br), which is susceptible to nucleophilic attack, making it an effective electrophile in S(N)2 reactions.^[1]

Physicochemical Properties & Data

A clear understanding of the reagent's physical properties is paramount for designing experiments, particularly for solvent selection and purification strategies.

| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 52997-43-0 | [4] |
| Molecular Formula | C ₁₆ H ₃₃ Br | [5] |
| Molecular Weight | 305.34 g/mol | [4] [5] |
| Appearance | Colorless to light yellow clear liquid | [1] [2] [6] |
| Boiling Point | ~341.1 °C @ 760 mmHg | [2] [5] |
| Density | ~0.997 g/cm ³ @ 20 °C | [2] [5] |
| Flash Point | ~107.6 °C | [2] [5] |
| Solubility | Insoluble in water; Soluble in organic solvents (e.g., THF, DMF, Chloroform) | [1] |

Safety & Handling: A Critical Overview

As an alkylating agent, **7-(Bromomethyl)pentadecane** must be handled with care. Alkylating agents as a class are known to be reactive and can pose health risks, including potential carcinogenicity and mutagenicity.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Personal Protective Equipment (PPE): Always use in a well-ventilated fume hood. Wear safety goggles, a lab coat, and chemically resistant gloves (e.g., nitrile).
- Exposure Control: Avoid inhalation of vapors and contact with skin and eyes. GHS hazard statements indicate it may cause an allergic skin reaction and serious eye damage.[\[4\]](#)
- Storage: Keep in a tightly sealed container in a cool, dry place away from incompatible materials.[\[2\]](#)[\[6\]](#)

- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Core Principles: The S(N)2 Reaction Pathway

The utility of **7-(Bromomethyl)pentadecane** as an alkylating agent is rooted in the bimolecular nucleophilic substitution (S(N)2) mechanism. This is a single-step process where a nucleophile attacks the electrophilic carbon atom of the bromomethyl group, simultaneously displacing the bromide leaving group.

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